

Application Notes and Protocols: 2-Hydroxy-5-methylbenzophenone in Cosmetic Formulations

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Compound of Interest

Compound Name: 2-Hydroxy-5-methylbenzophenone

Cat. No.: B072208

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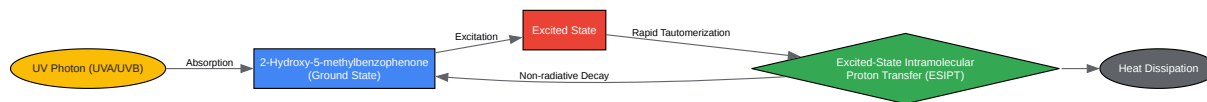
For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxy-5-methylbenzophenone (CAS 1470-57-1), a substituted benzophenone, is a synthetic ultraviolet (UV) absorber used in cosmetic formulations to protect the skin and the product itself from the damaging effects of UV radiation. Its primary function is to absorb UV light, particularly in the UVA and UVB regions, thereby preventing sunburn, premature skin aging, and reducing the risk of skin cancer. This document provides detailed application notes, experimental protocols, and formulation guidelines for the use of **2-Hydroxy-5-methylbenzophenone** in cosmetic products.

Mechanism of Action as a UV Absorber

2-Hydroxy-5-methylbenzophenone functions by absorbing high-energy UV photons and converting them into lower-energy, less harmful thermal energy. This process involves the excitation of electrons within the molecule to a higher energy state upon UV absorption. The molecule then rapidly returns to its ground state through non-radiative decay pathways, primarily via an excited-state intramolecular proton transfer (ESIPT) mechanism. This process is highly efficient and photochemically stable, allowing the molecule to dissipate UV energy repeatedly without significant degradation.



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Caption: Mechanism of UV energy absorption and dissipation by **2-Hydroxy-5-methylbenzophenone**.

Quantitative Data

Physicochemical Properties

Property	Value	Reference
CAS Number	1470-57-1	[1]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1]
Molecular Weight	212.24 g/mol	[1]
Melting Point	83-85 °C	
Appearance	Light orange to yellow to green powder/crystal	[2]
Solubility	Soluble in organic solvents, insoluble in water.	[3]

UV Absorption Characteristics

The UV-Visible spectrum of **2-Hydroxy-5-methylbenzophenone** exhibits characteristic absorption bands in the UVA and UVB regions.

Wavelength (nm)	Molar Absorptivity (ϵ)	Solvent	Reference
~287	-	-	[4]
~385	-	-	[4]

Note: Specific molar absorptivity values were not available in the searched literature. The provided wavelengths indicate regions of significant absorption.

Experimental Protocols

Protocol for In Vitro Sun Protection Factor (SPF) Determination

This protocol outlines a general method for the in vitro determination of the SPF of a cosmetic formulation containing **2-Hydroxy-5-methylbenzophenone**.

Objective: To determine the effectiveness of a sunscreen formulation in absorbing erythemally effective UV radiation.

Materials:

- Sunscreen formulation containing **2-Hydroxy-5-methylbenzophenone**
- Polymethyl methacrylate (PMMA) plates
- Spectrophotometer with an integrating sphere
- Solar simulator (UV source)
- Glycerol or other suitable spreading agent
- Positive and negative control formulations

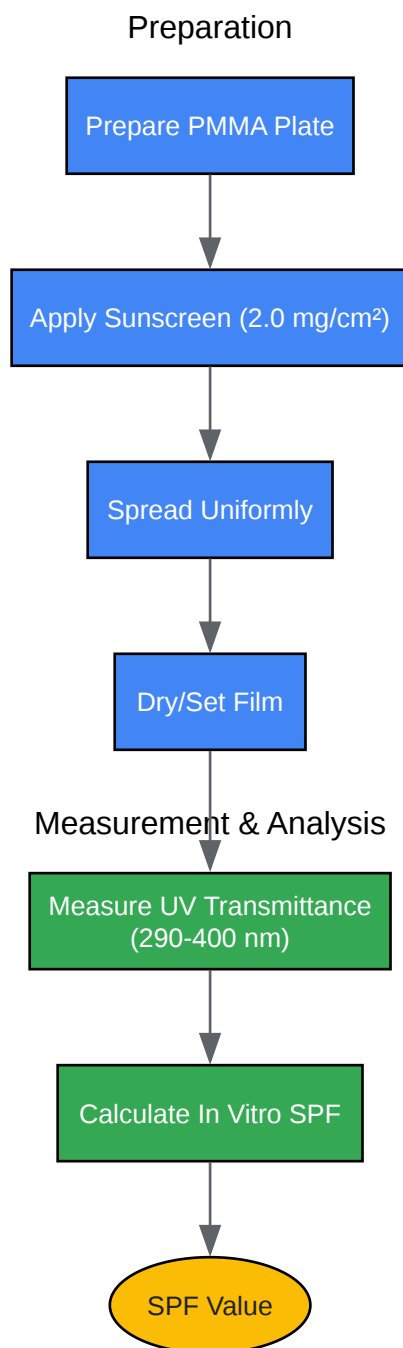
Procedure:

- **Substrate Preparation:** Roughen the surface of the PMMA plates to ensure even spreading of the sunscreen film.
- **Sample Application:** Apply a precise amount of the sunscreen formulation (typically 2.0 mg/cm²) evenly onto the roughened surface of the PMMA plate.
- **Film Spreading:** Spread the formulation uniformly across the plate using a gloved finger or a mechanical spreader.
- **Drying/Setting:** Allow the film to dry and form a stable layer for a specified time (e.g., 15-30 minutes) in the dark.
- **Spectrophotometric Measurement:**
 - Measure the transmittance of the uncoated PMMA plate (blank).
 - Measure the transmittance of the sunscreen-coated plate at multiple points across the UV spectrum (290-400 nm).
- **SPF Calculation:** The in vitro SPF is calculated using the following equation:

$$\text{SPF}_{\text{in vitro}} = \int E(\lambda)I(\lambda)d\lambda / \int E(\lambda)I(\lambda)T(\lambda)d\lambda$$

Where:

- $E(\lambda)$ is the erythral action spectrum
- $I(\lambda)$ is the spectral irradiance of the UV source
- $T(\lambda)$ is the spectral transmittance of the sunscreen sample



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Caption: Workflow for in vitro SPF determination of a sunscreen formulation.

Protocol for Photostability Testing

This protocol provides a general method for assessing the photostability of a cosmetic formulation containing **2-Hydroxy-5-methylbenzophenone**.

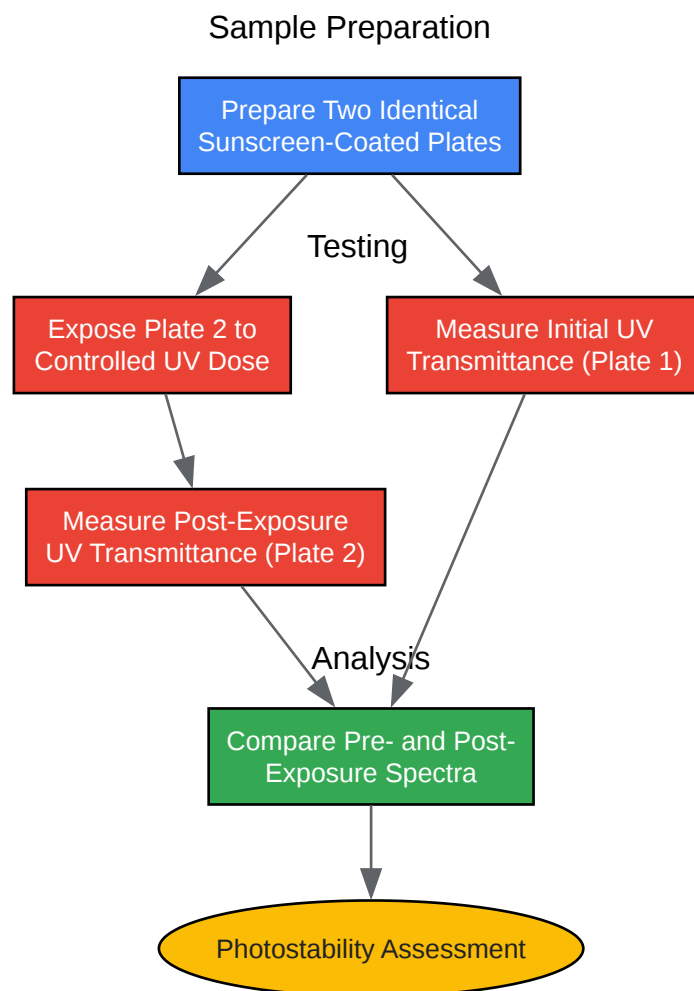
Objective: To evaluate the ability of the sunscreen formulation to maintain its protective properties after exposure to UV radiation.

Materials:

- Sunscreen formulation containing **2-Hydroxy-5-methylbenzophenone**
- PMMA plates
- Solar simulator with a controlled dose output
- Spectrophotometer with an integrating sphere

Procedure:

- Sample Preparation: Prepare two identical sunscreen-coated PMMA plates as described in the in vitro SPF protocol.
- Initial Measurement: Measure the initial UV transmittance of one of the plates before UV exposure.
- UV Exposure: Expose the second plate to a controlled dose of UV radiation from the solar simulator. The dose should be a fraction of the dose required to achieve the labeled SPF.
- Post-Exposure Measurement: After UV exposure, measure the UV transmittance of the irradiated plate.
- Data Analysis: Compare the pre- and post-exposure transmittance spectra. A significant increase in transmittance after irradiation indicates photodegradation of the UV absorber. The photostability can be quantified by calculating the change in the area under the absorbance curve.



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Caption: Workflow for the photostability testing of a sunscreen formulation.

Formulation Guidelines

Incorporation into Cosmetic Bases

2-Hydroxy-5-methylbenzophenone is an oil-soluble ingredient. Therefore, it should be incorporated into the oil phase of an emulsion (e.g., creams, lotions).

- Oil-in-Water (O/W) Emulsions: Dissolve **2-Hydroxy-5-methylbenzophenone** in the oil phase along with other oil-soluble ingredients before emulsification. Heat the oil phase to ensure complete dissolution (typically around its melting point of 83-85°C).

- Water-in-Oil (W/O) Emulsions: Similar to O/W emulsions, incorporate it into the continuous oil phase.
- Anhydrous Formulations (e.g., sticks, balms): Melt the solid components of the formulation and dissolve **2-Hydroxy-5-methylbenzophenone** in the molten lipid phase.

Recommended Use Levels

The concentration of **2-Hydroxy-5-methylbenzophenone** in a cosmetic formulation will depend on the desired level of UV protection and the presence of other UV filters. While specific regulatory limits for **2-Hydroxy-5-methylbenzophenone** were not found in the provided search results, related benzophenones are approved for use in cosmetics at varying concentrations. For example, Benzophenone-5 is regulated as a UV filter at a maximum concentration of 5% (as acid) in some regions.^[5] As a starting point for formulation development, concentrations in the range of 1-5% can be considered, followed by efficacy testing to determine the final concentration.

Combination with Other UV Filters

To achieve broad-spectrum UV protection (UVA and UVB), **2-Hydroxy-5-methylbenzophenone** is often used in combination with other organic and inorganic UV filters. This can create a synergistic effect, providing a higher SPF and better UVA protection than a single filter used alone. When formulating with multiple UV filters, it is essential to ensure their compatibility and photostability in the final product.

Safety and Regulatory Information

- Hazard Classification: **2-Hydroxy-5-methylbenzophenone** is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]
- Safety Assessments: The Expert Panel for Cosmetic Ingredient Safety has reviewed the safety of benzophenones and concluded that several are safe for topical application in cosmetics within specified use concentrations.^[3] It is important to consult the latest safety assessments and local regulations for the most current information.

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for comprehensive safety and

regulatory review. All formulations should undergo rigorous stability, efficacy, and safety testing before being marketed.

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